

Di-12-ANEPPQ: An In-Depth Technical Guide for Advanced Cellular Imaging

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Compound of Interest

Compound Name: Di-12-ANEPPQ

Cat. No.: B15552348

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Di-12-ANEPPQ is a lipophilic, fast-responding fluorescent dye belonging to the styryl-pyridinium, or ANEP, class of voltage-sensitive dyes. Its molecular structure renders it highly hydrophobic, facilitating its utility in specific applications such as the retrograde labeling of neurons.^{[1][2]} This guide provides a comprehensive overview of the technical specifications, experimental protocols, and underlying mechanisms of **Di-12-ANEPPQ** for professionals in neuroscience research and drug development.

Core Properties and Specifications

Di-12-ANEPPQ is characterized by its sensitivity to changes in the electrical potential across cellular membranes. This property allows for the real-time, non-invasive monitoring of neuronal activity and other dynamic cellular processes involving changes in membrane voltage.

Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C47H77Br2N3	[3]
Molecular Weight	843.94 g/mol	[3]
CAS Number	217176-86-8	[3]
Appearance	Orange-red solid	[1]
Solubility	Soluble in DMF or DMSO	[1]

Photophysical Properties

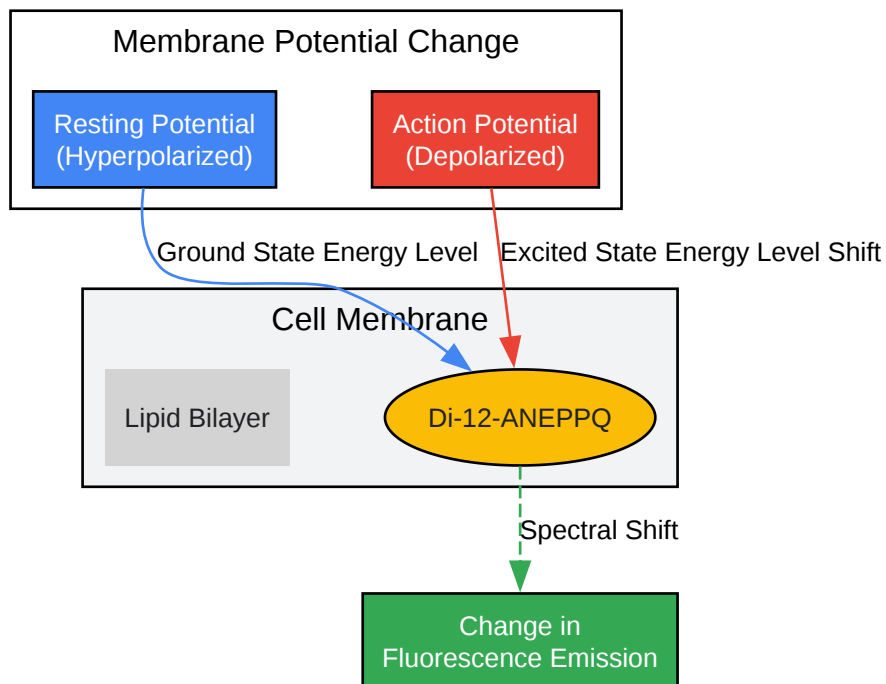
The fluorescence of **Di-12-ANEPPQ** is highly dependent on its environment. In organic solvents, its spectral properties differ from when it is embedded in a lipid membrane. It is important to note that like other styryl dyes, **Di-12-ANEPPQ** exhibits a significant blue shift in its excitation and emission spectra when incorporated into lipid membranes compared to its spectra in methanol.[1]

Property	Value (in Methanol)	Note	Reference
Excitation Maximum (λ_{ex})	522 nm	Spectra are blue-shifted in lipid membranes.	[1][3]
Emission Maximum (λ_{em})	720 nm	Spectra are blue-shifted in lipid membranes.	[1][3]
Quantum Yield	Data not available		
Fluorescence Lifetime	Data not available		
Voltage Sensitivity	Approx. 10% $\Delta F/100$ mV (estimated for ANEP class)	The fluorescence intensity changes in response to membrane potential fluctuations.	[4]

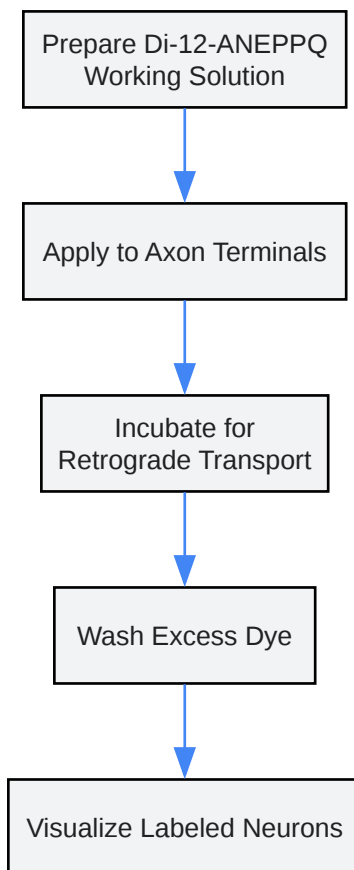
Mechanism of Voltage Sensing

The voltage-sensing capability of **Di-12-ANEPPQ**, like other ANEP dyes, is based on an electrochromic mechanism, also known as the Stark effect. This involves a direct interaction between the dye's chromophore and the electric field across the membrane.

Mechanism of Voltage Sensing in ANEP Dyes



Workflow for Retrograde Neuronal Labeling



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